

3-Benzoylphenylacetonitrile CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Benzoylphenylacetonitrile

Cat. No.: B023885

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In-Depth Technical Guide to 3-Benzoylphenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Benzoylphenylacetonitrile**, a key chemical intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Ketoprofen. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and outlines its primary application in pharmaceutical manufacturing. Safety and handling information are also included to ensure proper laboratory practices.

Chemical Identity and Properties

3-Benzoylphenylacetonitrile, also known as 3-(cyanomethyl)benzophenone, is a nitrile-containing aromatic ketone. Its chemical structure and fundamental properties are summarized below.

Property	Value	Reference
CAS Number	21288-34-6	[1]
Molecular Formula	C ₁₅ H ₁₁ NO	[1]
Molecular Weight	221.25 g/mol	[1]
Synonyms	(3-Benzoylphenyl)acetonitrile, 2-(3-benzoylphenyl)acetonitrile, 3-(Cyanomethyl)benzophenone, m-Benzoylphenylacetonitrile	[1]
Appearance	Yellow Oil	[1]
Storage	Sealed in a dry environment at room temperature.	[1]

Further physical properties such as melting point, boiling point, and solubility are not consistently reported in publicly available literature, reflecting its primary use as a transient intermediate.

Synthesis of 3-Benzoylphenylacetonitrile

The most common synthetic route to **3-Benzoylphenylacetonitrile** involves the conversion of 3-methylbenzophenone. This process is a crucial step in the overall synthesis of Ketoprofen.[2]

Experimental Protocol: Synthesis from 3-Methylbenzophenone

This two-step protocol describes the bromination of 3-methylbenzophenone followed by cyanation to yield **3-Benzoylphenylacetonitrile**.

Step 1: Bromination of 3-Methylbenzophenone to form 3-(Bromomethyl)benzophenone

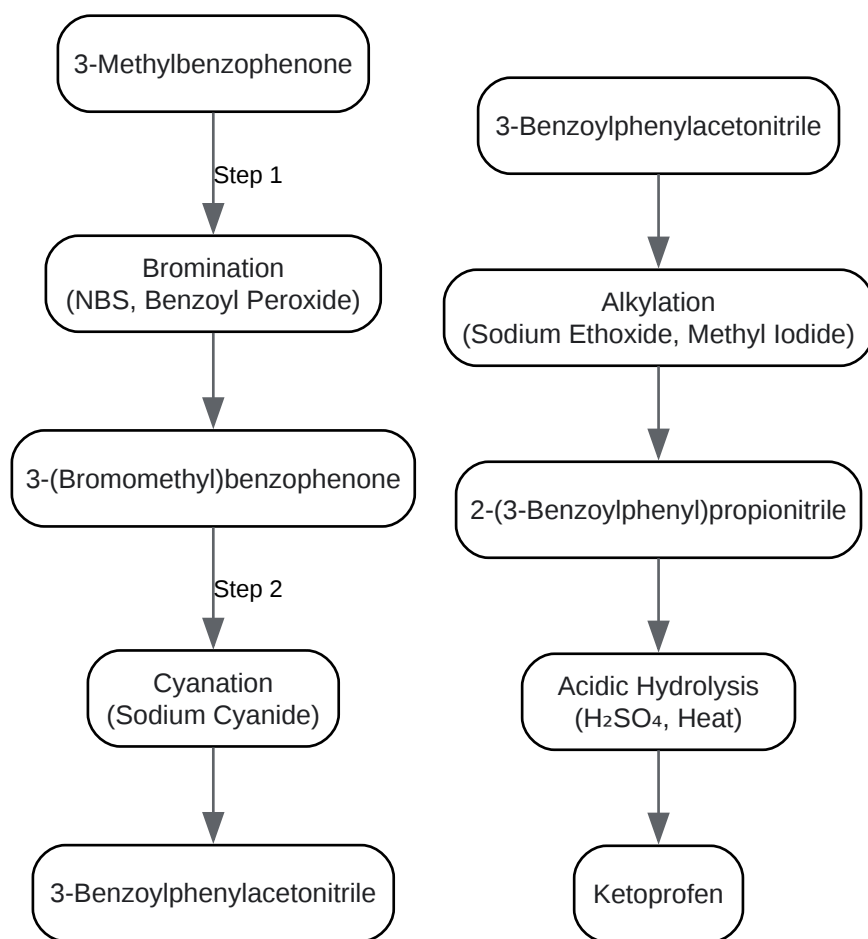
- Reagents: 3-methylbenzophenone, N-Bromosuccinimide (NBS), Benzoyl peroxide (initiator).
- Procedure:

- Dissolve 3-methylbenzophenone in a suitable solvent such as carbon tetrachloride.
- Add N-Bromosuccinimide and a catalytic amount of benzoyl peroxide.
- Reflux the mixture with irradiation from a heat lamp to initiate the radical bromination.
- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture and filter off the succinimide byproduct.
- Evaporate the solvent under reduced pressure to yield crude 3-(bromomethyl)benzophenone, which can be used in the next step without further purification.

Step 2: Cyanation of 3-(Bromomethyl)benzophenone

- Reagents: 3-(bromomethyl)benzophenone, Sodium cyanide (NaCN).
- Procedure:
 - Dissolve the crude 3-(bromomethyl)benzophenone in a polar aprotic solvent like dimethylformamide (DMF) or acetone.
 - Add sodium cyanide to the solution.
 - Stir the reaction mixture at room temperature. The reaction is typically complete within a few hours.
 - Monitor the progress by TLC.
 - Upon completion, pour the reaction mixture into water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain **3-Benzoylphenylacetonitrile**.^[2]

Logical Workflow for Synthesis



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References

- 1. 3-Benzoylphenylacetonitrile - CAS:21288-34-6 - Sunway Pharm Ltd [3wpharm.com]
- 2. Ketoprofen synthesis - chemicalbook [chemicalbook.com]
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